

Essential Safety and Disposal Procedures for GW1929

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Compound of Interest

Compound Name: GW1929

Cat. No.: B1672451

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This document provides crucial safety and logistical information for the proper handling and disposal of **GW1929**, a potent and selective PPAR γ agonist. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

I. Chemical and Physical Properties

A summary of the key chemical and physical properties of **GW1929** is provided below. This information is essential for the correct handling and storage of the compound.

Property	Value
Chemical Name	N-(2-benzoylphenyl)-O-[2-(methyl-2-pyridinylamino)ethyl]-L-tyrosine
CAS Number	196808-24-9
Molecular Formula	C ₃₀ H ₂₉ N ₃ O ₄
Molecular Weight	495.6 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO (up to 100 mg/mL), DMF (up to 30 mg/mL), and Ethanol (up to 20 mg/mL). ^[1]
Storage	Store at -20°C. ^{[2][3]} Stock solutions are stable for up to 3 months at -20°C. ^[2]
Toxicity	Standard Handling (A). ^{[2][3]}
Storage Class	11 - Combustible Solids. ^{[2][3]}

II. Proper Disposal Procedures

The proper disposal of **GW1929** is critical to prevent environmental contamination. The following procedures are based on safety data sheet recommendations and general best practices for laboratory chemical waste management.

Key Disposal Prohibitions:

- Do NOT dispose of **GW1929** with household garbage.^[1]
- Do NOT allow **GW1929** to reach the sewage system.^[1]
- Do NOT dispose of hazardous chemicals via the sink.^[4]

Recommended Disposal Method:

The standard and recommended method for the disposal of **GW1929** is through a licensed professional waste disposal service.^{[2][5]} The general procedure involves:

- Consult the Safety Data Sheet (SDS): Always refer to the most recent SDS for **GW1929** provided by the supplier for complete and up-to-date safety and disposal information.
- Segregate Waste: Collect waste containing **GW1929** in designated, clearly labeled, and leak-proof containers. Do not mix with other waste streams unless compatible.
- Contact a Licensed Professional Waste Disposal Service: Arrange for the collection and disposal of **GW1929** waste with a certified hazardous waste management company.
- Incineration: A common disposal method for compounds like **GW1929** is incineration in a chemical incinerator equipped with an afterburner and scrubber.^{[2][5]} This should only be performed by a licensed facility.

Disposal of Contaminated Materials:

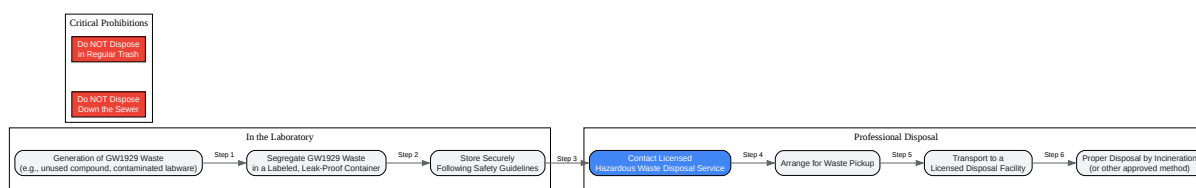
- Uncleaned Packaging: Disposal of uncleaned packaging must be made according to official regulations.^[1]
- Contaminated Labware: Solid waste contaminated with **GW1929**, such as pipette tips, vials, and gloves, should be collected as hazardous waste and disposed of through a licensed professional service.

III. Experimental Protocols

Detailed experimental protocols for the disposal of **GW1929**, such as chemical neutralization or inactivation, are not publicly available. The standard industry practice is to transfer the responsibility of disposal to a specialized and licensed waste management service that has the capabilities to handle such chemical compounds in accordance with all local, regional, and national regulations.^{[1][2][5]}

IV. Disposal Workflow

The following diagram illustrates the recommended workflow for the proper disposal of **GW1929**.



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Caption: Logical workflow for the proper disposal of **GW1929** waste.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for GW1929]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1672451#gw1929-proper-disposal-procedures>]

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